

The Impact of CK2-IN-12 on Cellular Signaling: A Technical Guide

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Compound of Interest

Compound Name: CK2-IN-12

Cat. No.: B132829

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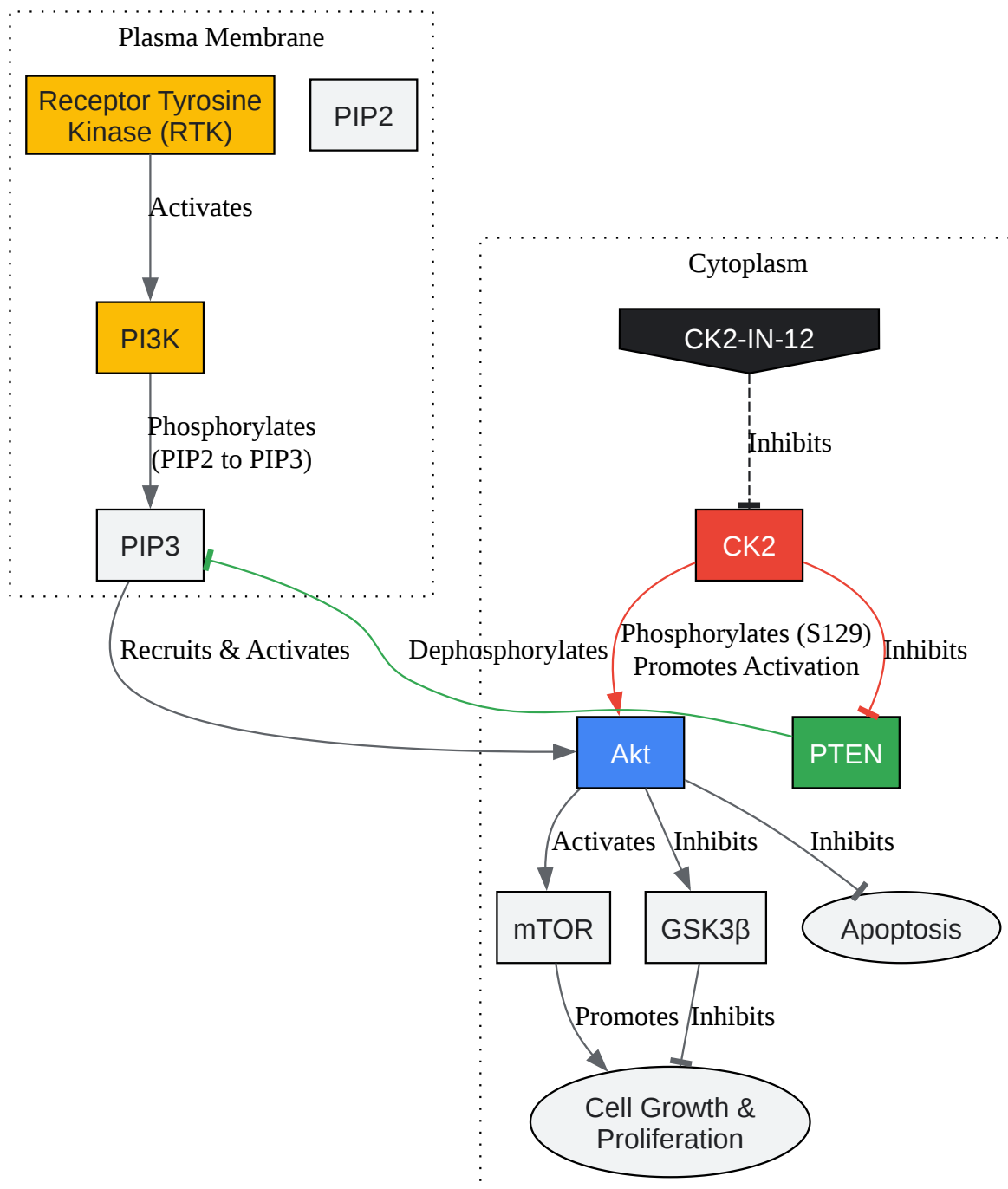
This technical guide provides an in-depth overview of the known and anticipated effects of **CK2-IN-12**, a small molecule inhibitor of protein kinase CK2, on critical cell signaling cascades. While specific quantitative data for **CK2-IN-12**'s impact on these pathways remains limited in publicly available literature, this document extrapolates its likely effects based on the well-established role of CK2 in cellular signaling. This guide also includes detailed, adaptable experimental protocols and visual representations of the relevant biological pathways and workflows.

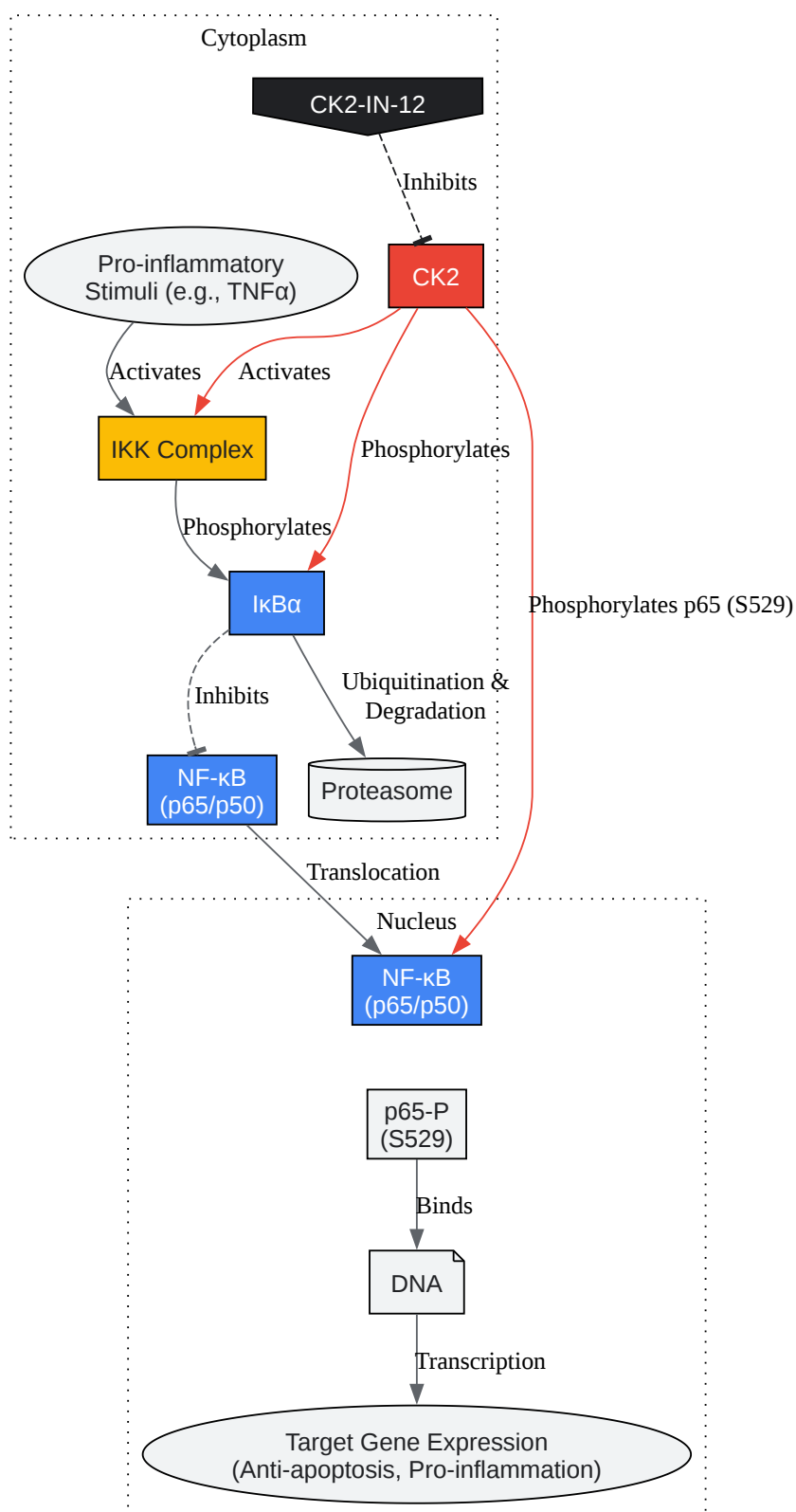
Introduction to CK2-IN-12

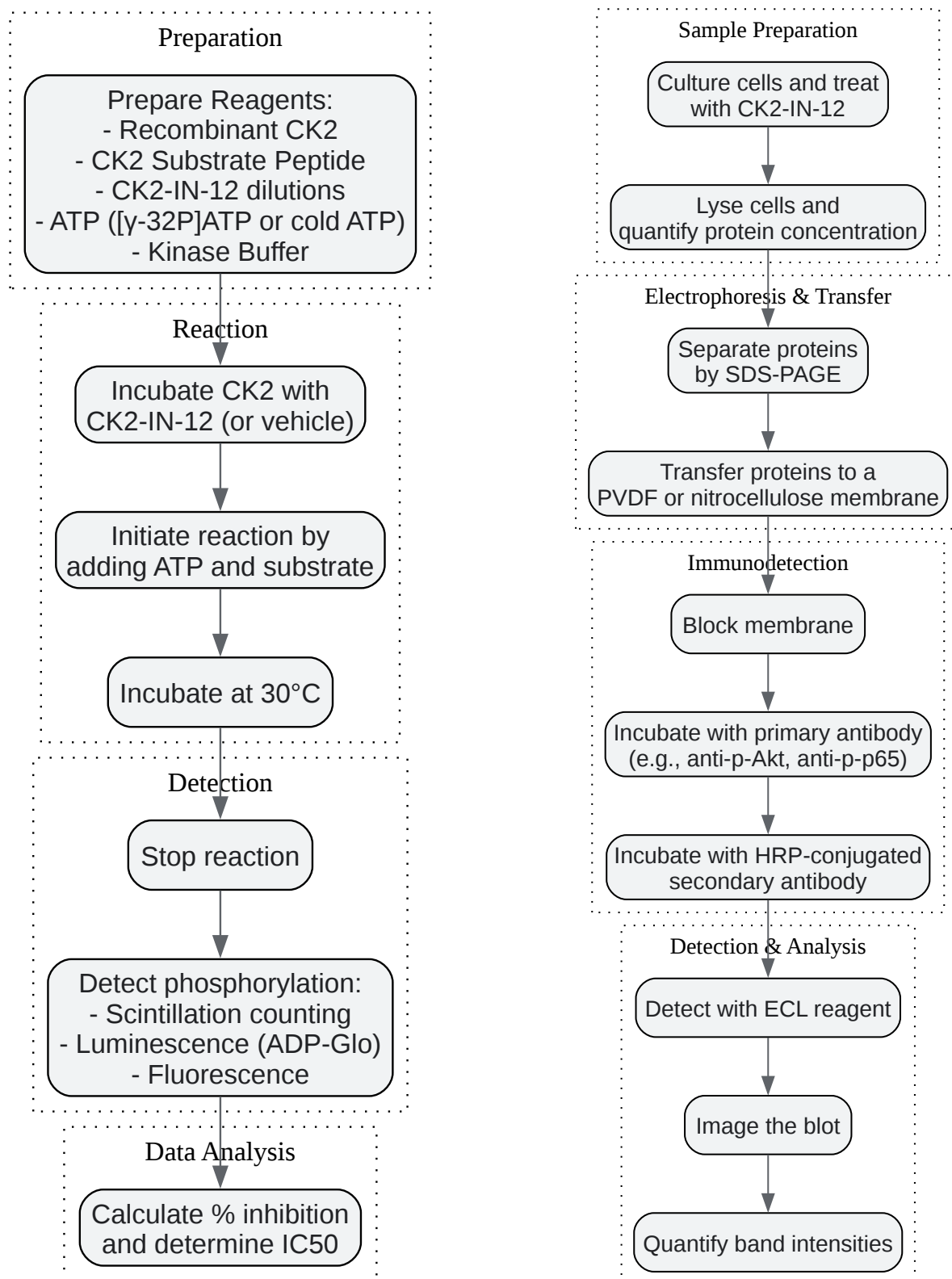
CK2-IN-12 belongs to the 3-carboxy-4(1H)-quinolone class of compounds and has been identified as an inhibitor of human protein kinase CK2[1]. CK2 is a highly pleiotropic and constitutively active serine/threonine kinase that plays a crucial role in a vast array of cellular processes, including cell growth, proliferation, and survival[1]. Its dysregulation is frequently associated with cancer and other diseases, making it a compelling target for therapeutic intervention[1].

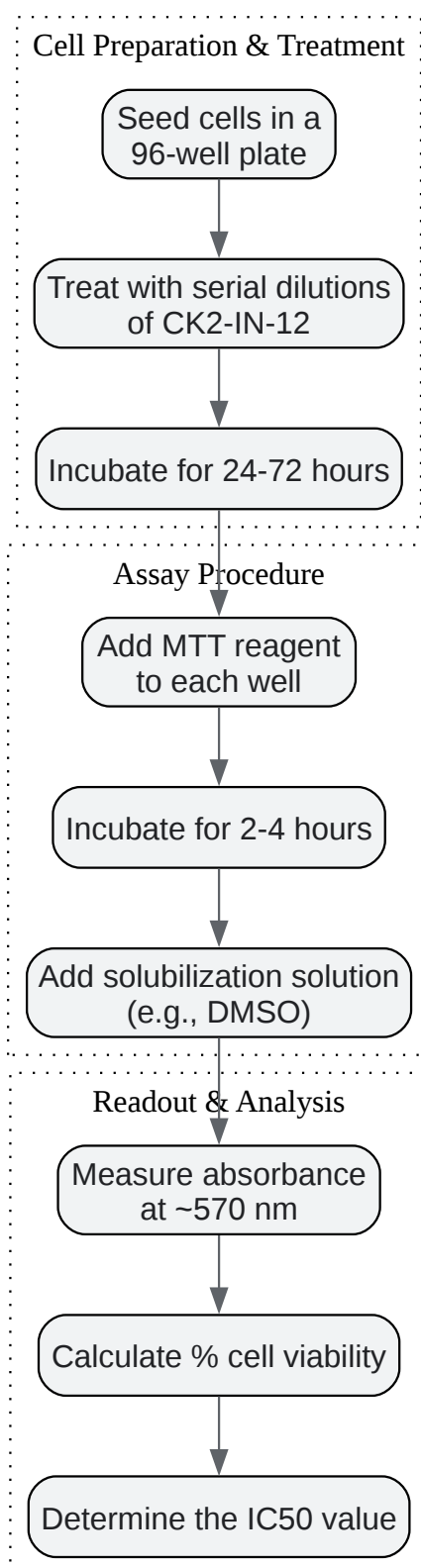
Chemical Structure:

Chemical structure of CK2-IN-12.









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References

- 1. Evaluation of 3-carboxy-4(1H)-quinolones as inhibitors of human protein kinase CK2 - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [The Impact of CK2-IN-12 on Cellular Signaling: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b132829#ck2-in-12-effect-on-cell-signaling-cascades]

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